

# A Technical Guide to Boc-L-serine methyl ester (CAS 2766-43-0)

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For Researchers, Scientists, and Drug Development Professionals

#### **Overview**

Boc-L-serine methyl ester, with the Chemical Abstracts Service (CAS) number 2766-43-0, is a pivotal amino acid derivative extensively utilized in organic chemistry and the life sciences.[1] This compound is a protected form of the amino acid L-serine, featuring a tert-butyloxycarbonyl (Boc) group on the amine and a methyl ester on the carboxyl group.[1][2] This dual protection strategy makes it an invaluable building block in multi-step synthetic processes, particularly in solid-phase peptide synthesis (SPPS) and the development of pharmaceuticals and other bioactive molecules.[3]

The Boc group provides stable, acid-labile protection for the amino group, preventing unwanted side reactions during peptide chain elongation, while the methyl ester protects the carboxylic acid.[1][2] Its stability, ease of handling, and reactivity make it a preferred choice for synthesizing complex peptides, peptidomimetics, and chiral intermediates for drug discovery.[3] [4]

## Physicochemical and Spectroscopic Properties

The properties of Boc-L-serine methyl ester are well-documented, providing essential data for its application in laboratory and industrial settings.

### **Physicochemical Data**



Property	Value	References
CAS Number	2766-43-0	[5]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>5</sub>	[3]
Molecular Weight	219.24 g/mol	[3]
Appearance	Light yellowish or colorless liquid	[2][3]
Density	1.082 g/mL at 25 °C	
Refractive Index (n20/D)	1.452	
Optical Rotation [α]20/D	-18° (c = 5 in methanol)	
Flash Point	113 °C (235.4 °F)	
Boiling Point	354.3 °C (Predicted)	[6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Slightly soluble in water.	[1][6]

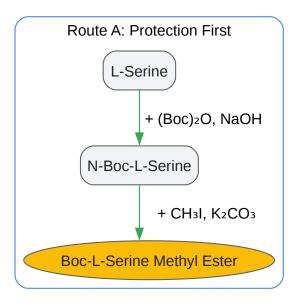
**Spectroscopic Data** 

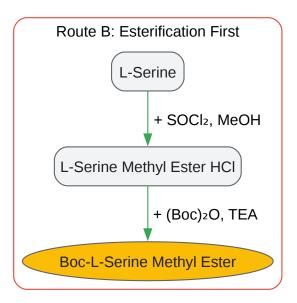
Spectroscopy	Data	References
IR (neat) (cm <sup>-1</sup> )	3400 (O-H stretch), 1720 (C=O stretch, broad)	[5]
<sup>1</sup> H NMR (200 MHz, C <sub>6</sub> D <sub>6</sub> )	δ: 1.41 (s, 9H, Boc), 2.50 (br s, 1H, OH), 3.26 (s, 3H, OCH <sub>3</sub> ), 3.66 (dd, 1H, β-CH), 3.76 (dd, 1H, β-CH), 4.40 (m, 1H, α-CH), 5.60 (m, 1H, NH)	[5]

## **Synthesis and Experimental Protocols**



Boc-L-serine methyl ester is produced synthetically, as it has no known natural sources.[4] The two primary routes involve the protection and esterification of L-serine in a specific order.





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Figure 1: Primary synthetic routes to Boc-L-serine methyl ester.

## Protocol A: N-Boc Protection followed by Methyl Esterification

This protocol is adapted from a procedure published in Organic Syntheses.[5]

- N-Boc Protection:
  - A solution of L-serine (0.30 mol) in 1 N sodium hydroxide is cooled in an ice bath.
  - A solution of di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O, 0.36 mol) in dioxane is added to the stirred L-serine solution.
  - The two-phase mixture is stirred at low temperature for 30 minutes and then allowed to warm to room temperature for several hours until the reaction is complete (monitored by TLC).



- The mixture is concentrated, cooled, and acidified to pH 2–3 with 1 N potassium bisulfate.
- The product, N-Boc-L-serine, is extracted with ethyl acetate, dried over magnesium sulfate, and concentrated to a foam.

#### Methyl Esterification:

- The crude N-Boc-L-serine (0.16 mol) is dissolved in dimethylformamide (DMF) and cooled in an ice bath.
- Solid potassium carbonate (0.176 mol) is added, and the mixture is stirred.
- Methyl iodide (0.32 mol) is added to the suspension. Caution: Methyl iodide is toxic and a suspected carcinogen; handle in a well-ventilated fume hood.
- The reaction is stirred at 0 °C for 30 minutes, then warmed to room temperature for an additional hour until TLC analysis indicates complete formation of the ester.
- The reaction mixture is filtered, and the filtrate is partitioned between ethyl acetate and water.
- The organic phase is washed with brine, dried with magnesium sulfate, filtered, and concentrated to yield Boc-L-serine methyl ester as a pale amber oil.[5]

### Protocol B: Esterification followed by N-Boc Protection

This protocol is a general procedure based on standard laboratory techniques.[6]

#### Esterification:

- L-serine is suspended in methanol and cooled to 0 °C.
- Thionyl chloride is added dropwise, and the mixture is refluxed for 2 hours.
- The solvent is removed under reduced pressure to yield crude L-serine methyl ester hydrochloride.

#### N-Boc Protection:



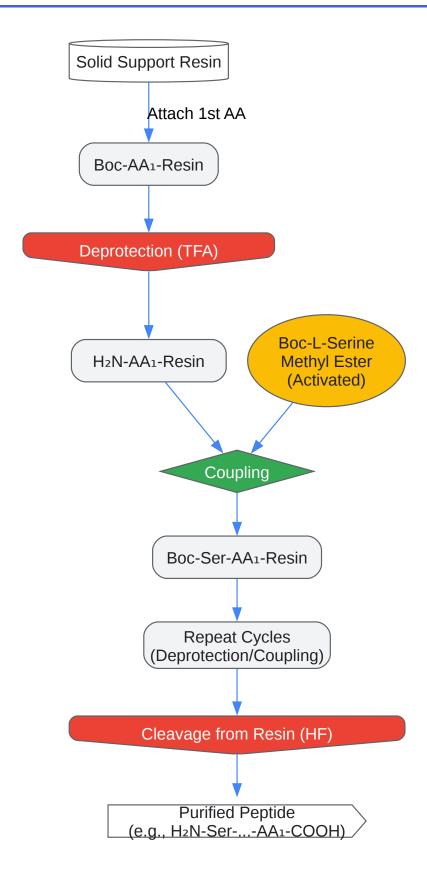
- The crude L-serine methyl ester hydrochloride (0.29 mol) is suspended in dichloromethane.
- Triethylamine (TEA, 0.57 mol) and di-tert-butyl dicarbonate (0.31 mol) are added at 0 °C.
- The reaction is stirred overnight at room temperature.
- The mixture is diluted with methyl tert-butyl ether, filtered, and the filtrate is concentrated under reduced pressure to yield the final product.[6]

### **Applications in Research and Development**

Boc-L-serine methyl ester is a cornerstone reagent in several advanced scientific fields.

- Peptide Synthesis: It is a fundamental building block in Boc-chemistry solid-phase peptide synthesis (SPPS). The Boc group serves as a temporary protecting group for the N-terminus, which is removed with a mild acid like trifluoroacetic acid (TFA) at each cycle to allow for the coupling of the next amino acid.[3]
- Drug Development: The compound is used to synthesize bioactive peptides and peptidomimetics.[3] Serine residues are critical for the biological activity of many peptides, and modifying them is a key strategy in medicinal chemistry.[7] For example, derivatives have been used to create anticancer agents, such as quinazolinone-based PI3K inhibitors.[8]
- Bioconjugation and Chemical Biology: It serves as a precursor for creating complex biomolecules, including tumor-associated markers like the Tn antigen and other biomedical polymers.[6] The ability to incorporate or modify serine allows for the creation of probes and tools to study biological processes.





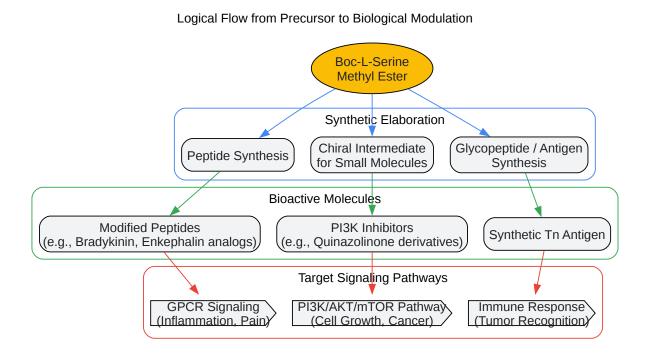
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Figure 2: Role of Boc-L-serine methyl ester in Boc solid-phase peptide synthesis.



## Role as a Precursor to Signaling Pathway Modulators

While Boc-L-serine methyl ester does not directly participate in signaling pathways, it is a critical starting material for the synthesis of molecules that do. Its utility lies in providing a chiral scaffold that can be elaborated into potent and selective modulators of key cellular processes, making it highly relevant for drug discovery targeting specific pathways.



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Figure 3: Role as a precursor to modulators of key biological signaling pathways.

## Safety and Handling



Boc-L-serine methyl ester is not classified as hazardous under the 2012 OSHA Hazard Communication Standard.[2] However, as with all laboratory chemicals, appropriate safety precautions are essential.

Safety Aspect	Recommendation	References
Personal Protective Equipment (PPE)	Wear safety glasses with side- shields, chemical-resistant gloves, and a lab coat.	[2]
Handling	Use in a well-ventilated area or under a fume hood. Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation.	[2]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Recommended storage is often refrigerated (0-8 °C).	[3]
Incompatibilities	Strong acids, strong bases, and strong oxidizing agents.	[2]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.	[2]
First Aid (Skin)	Wash with plenty of soap and water.	[2]

#### Conclusion

Boc-L-serine methyl ester (CAS 2766-43-0) is more than a simple chemical reagent; it is an enabling tool for innovation in peptide chemistry, drug discovery, and materials science. Its well-defined properties, established synthetic protocols, and versatile applications underscore its importance for researchers aiming to construct complex molecular architectures. A thorough



understanding of its characteristics, handling requirements, and synthetic utility is paramount for its safe and effective application in advancing scientific research.

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